

Application Notes and Protocols for Divinyl Sulfone (DVS) Crosslinked Hydrogel Formation

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Compound of Interest

Compound Name: Divinyl sulfone

Cat. No.: B147607

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Audience: Researchers, scientists, and drug development professionals.

Introduction

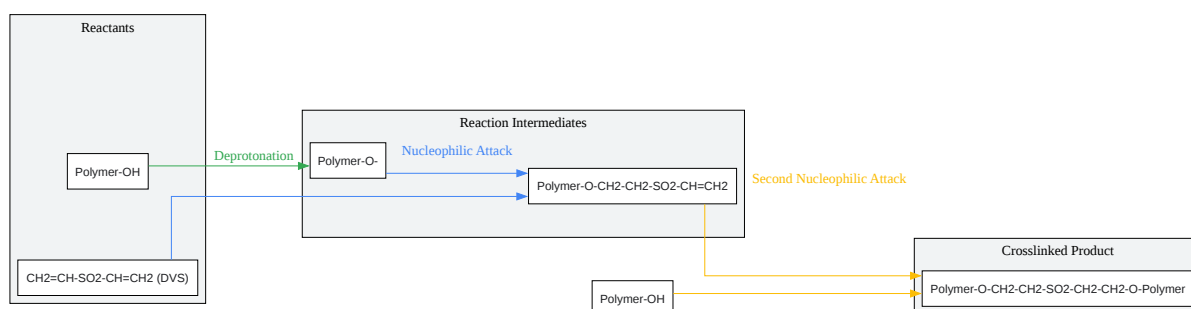
Divinyl sulfone (DVS) is a highly efficient bifunctional crosslinking agent used to form stable three-dimensional hydrogel networks from various polymers rich in hydroxyl groups, such as hyaluronic acid (HA), cellulose derivatives, and dextran.[1] The resulting hydrogels have found extensive applications in the biomedical field, including in soft tissue augmentation, viscosupplementation, regenerative medicine, and as platforms for sustained drug delivery.[2][3][4]

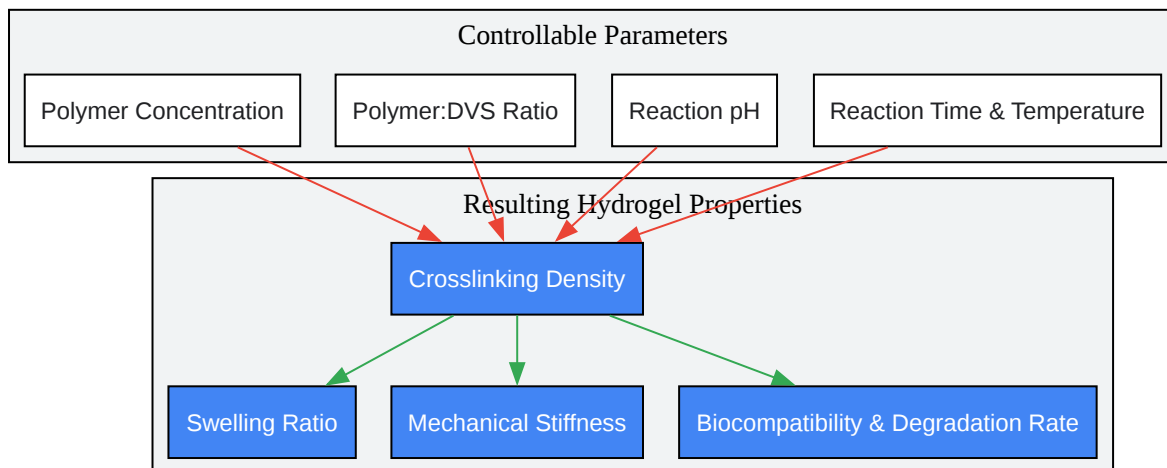
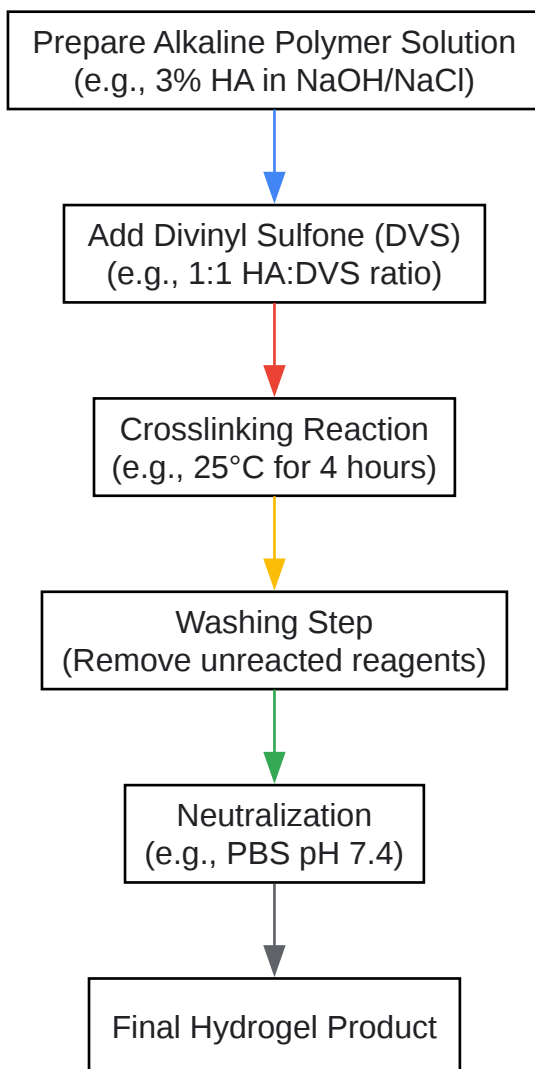
The crosslinking process with DVS occurs under alkaline conditions, where the vinyl groups of DVS react with the hydroxyl groups of the polymer chains to form stable ether bonds.[5] This chemical modification enhances the mechanical properties, stability against enzymatic degradation, and controls the swelling behavior of the hydrogels.[2][6] The degree of crosslinking, and consequently the final properties of the hydrogel, can be finely tuned by controlling various reaction parameters such as pH, polymer concentration, and the polymer-to-DVS ratio.[7][8]

These application notes provide a detailed protocol for the synthesis and characterization of DVS-crosslinked hydrogels, with a primary focus on hyaluronic acid as the model polymer.

Mechanism of Crosslinking

The crosslinking of polymers with DVS is a Michael-type addition reaction that proceeds in an alkaline environment. The high pH facilitates the deprotonation of the hydroxyl groups on the polymer backbone, forming reactive alkoxide ions. These nucleophilic alkoxide ions then attack the electron-deficient double bonds of the **divinyl sulfone** molecule, leading to the formation of a stable ether linkage. As DVS is a bifunctional molecule, it can react with two different polymer chains, or two different points on the same chain, creating the crosslinks that form the hydrogel network.





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